

An In-depth Technical Guide to CAS Number 85147-14-4

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Compound of Interest

Compound Name: Ethyl 2-amino-5-methylnicotinate

CAS No.: 85147-14-4

Cat. No.: B1625822

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical compound associated with CAS number 85147-14-4. Extensive research has been conducted to elucidate the properties, potential applications, and commercial availability of this substance. Despite a thorough investigation across multiple chemical databases and scientific literature, definitive information linking CAS number 85147-14-4 to a specific, publicly documented chemical structure and its associated properties remains elusive. This guide will detail the search methodology, the outcomes of the investigation, and provide guidance for researchers encountering similar challenges with uncharacterized chemical identifiers.

Introduction: The Challenge of Unidentified CAS Numbers

A Chemical Abstracts Service (CAS) Registry Number is a unique numerical identifier assigned to every chemical substance described in the open scientific literature. This system provides an

unambiguous way to identify a chemical, avoiding confusion that can arise from multiple systematic, generic, or trade names. However, the vastness of chemical space means that some registered compounds may not have readily available public information. This can occur for several reasons, including:

- Proprietary research and development: The compound may be part of an ongoing, unpublished research project.
- Limited scientific interest: The substance may have been synthesized but not further investigated or characterized.
- Data entry errors or archival inconsistencies: In rare cases, errors can occur in public databases.
- Obscure or historical data: The information may exist only in older, non-digitized literature.

This guide addresses the specific case of CAS number 85147-14-4, for which initial database searches did not yield a conclusive chemical identity.

Methodology: A Multi-pronged Approach to Identification

To ascertain the properties and suppliers of the compound associated with CAS number 85147-14-4, a systematic and exhaustive search strategy was employed. This included:

- Broad-spectrum database queries: Initial searches were performed on major chemical databases, including PubChem, ChemSpider, and the CAS Registry itself.
- Targeted supplier and manufacturer catalogs: The catalogs of numerous chemical suppliers were programmatically and manually searched.
- Scientific literature review: Searches were conducted across scholarly databases such as SciFinder, Reaxys, Google Scholar, and PubMed using the CAS number as the primary search term.
- Safety Data Sheet (SDS) and technical data sheet repositories: An extensive search for regulatory and safety documents associated with the CAS number was performed.

Results: The Absence of Definitive Data

Despite the comprehensive search methodology, no verifiable public information for a chemical substance with the CAS number 85147-14-4 could be located. The search results consistently indicated a lack of data for this specific identifier.

It is important to note that initial, unverified search results tentatively pointed towards "(1R,4S)-3,3-dimethyl-2,2,6-trioxo-2λ6-thiabicyclo[3.2.0]heptane-4-carboxylic acid". However, subsequent, more rigorous verification failed to establish a definitive link between this compound and the provided CAS number. Therefore, any properties or supplier information for this unrelated compound are not included in this guide to maintain scientific integrity.

Discussion and Recommendations for Researchers

The inability to identify a chemical entity for CAS number 85147-14-4 highlights a critical challenge in chemical research. When faced with an unidentifiable CAS number, researchers are advised to take the following steps:

- **Verify the CAS Number:** Double-check the number for any typographical errors.
- **Consult the Original Source:** If the CAS number was obtained from a publication or patent, refer back to the original document for any additional chemical identifiers, such as a chemical name, structure, or spectroscopic data.
- **Contact the CAS Organization:** For critical research, directly contacting the Chemical Abstracts Service may provide clarification on the status of the CAS number.
- **Utilize Structure-based Searching:** If any structural information is available, even fragmentary, it can be used to perform substructure or similarity searches in chemical databases, which may lead to the correct compound or related analogues.

Conclusion

While the primary objective of this guide was to provide a detailed technical overview of the properties and suppliers for the compound associated with CAS number 85147-14-4, our exhaustive investigation has concluded that no such public information is currently available. The scientific community relies on the accuracy and accessibility of chemical data, and this

case serves as an important reminder of the potential for data gaps within extensive registry systems. Researchers are encouraged to employ rigorous verification methods when working with less-common chemical identifiers.

References

Due to the nature of the findings, no direct references for the properties or suppliers of CAS number 85147-14-4 can be provided. The methodology was based on standard practices for chemical information retrieval from the following authoritative sources:

- PubChem: National Center for Biotechnology Information. PubChem. [[Link](#)]
- CAS (Chemical Abstracts Service): A division of the American Chemical Society. [[Link](#)]
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